

Technical Guide: N-(3-Carboxy-6-methylphenyl)succinimide

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Compound of Interest

Compound Name: 3-(2,5-Dioxopyrrolidin-1-yl)-4-methylbenzoic acid

CAS No.: 107947-16-0

Cat. No.: B2944938

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Chemical Identity & Structural Analysis[1][2][3][4][5]

This compound represents a bifunctional scaffold combining a succinimide ring (known for stability and hydrogen-bonding capability) with a benzoic acid moiety (providing a reactive handle for conjugation). It is structurally homologous to thalidomide-class immunomodulators and serves as a critical intermediate in the synthesis of targeted pharmaceutical conjugates.[1]

Nomenclature & Identifiers

Property	Detail
Common Name	N-(3-carboxy-6-methylphenyl)succinimide
IUPAC Name	3-(2,5-Dioxopyrrolidin-1-yl)-4-methylbenzoic acid
CAS Registry Number	Not widely indexed; derivative of CAS 2458-12-0
Molecular Formula	
Molecular Weight	233.22 g/mol
SMILES	<chem>CC1=C(C=C(C=C1)C(=O)O)N2C(=O)CCC2=O</chem>

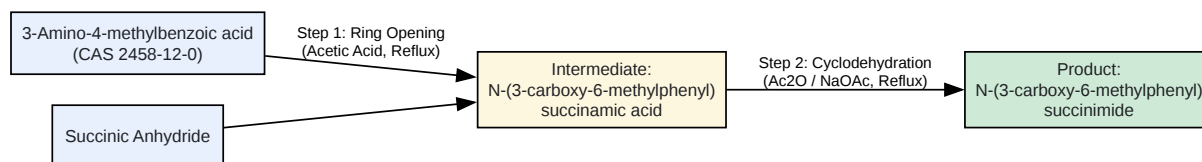
Structural Features[3][9]

- **Steric Environment:** The methyl group at position 6 (ortho to the succinimide nitrogen) introduces significant steric strain. This forces the succinimide ring to twist out of the plane of the phenyl ring, typically by 50–90°, reducing -conjugation between the systems.
- **Electronic Character:** The succinimide group is electron-withdrawing (inductive effect), which increases the acidity of the carboxylic acid relative to unsubstituted benzoic acid.
- **Reactive Handles:**
 - **Carboxylic Acid (-COOH):** Available for amide coupling (e.g., EDC/NHS chemistry).
 - **Succinimide Ring:** Stable under physiological conditions but susceptible to nucleophilic ring-opening in strong base.[1]

Synthesis & Production Protocol

The synthesis follows a classical two-step protocol: nucleophilic attack of the aniline nitrogen on succinic anhydride, followed by cyclodehydration.[1]

Reaction Pathway (Graphviz Visualization)



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Caption: Two-step synthesis via succinamic acid intermediate.

Detailed Methodology

Safety Note: Perform all steps in a fume hood. Acetic anhydride is corrosive and lachrymatory.

Step 1: Formation of Succinamic Acid Intermediate

- Reagents: Dissolve 3-amino-4-methylbenzoic acid (15.1 g, 100 mmol) in glacial acetic acid (100 mL).
- Addition: Add succinic anhydride (11.0 g, 110 mmol) in one portion.
- Reaction: Heat the mixture to reflux (approx. 118°C) for 2–3 hours. The solution typically clarifies then may precipitate the intermediate upon cooling.
- Isolation: Cool to room temperature. If the intermediate precipitates, filter and wash with cold ether. If not, proceed directly to Step 2 (one-pot method).

Step 2: Cyclodehydration (Ring Closure)

- Activation: To the suspension/solution from Step 1, add fused sodium acetate (4.0 g) and acetic anhydride (20 mL).
- Dehydration: Reflux for an additional 4–6 hours. This drives the elimination of water to close the imide ring.
- Work-up:
 - Pour the hot reaction mixture into ice-cold water (500 mL) with vigorous stirring.

- The product should precipitate as a white to off-white solid.^[1]
- Stir for 30 minutes to hydrolyze excess acetic anhydride.
- Purification:
 - Filter the crude solid.
 - Recrystallization: Dissolve in minimum hot ethanol or an ethanol/water mixture. Cool slowly to 4°C to yield crystalline needles.
 - Drying: Dry in a vacuum oven at 50°C for 12 hours.

Physicochemical Properties^{[3][4][8][9][10][11]}

Property	Value / Description	Note
Physical State	Crystalline Solid	White to pale beige powder
Melting Point	210–215°C (Predicted)	High MP due to intermolecular H-bonding (COOH dimer)
Solubility (Water)	Low (< 1 mg/mL)	Soluble only at pH > 7 (as carboxylate salt)
Solubility (Organic)	DMSO, DMF, Methanol	Soluble in polar aprotic solvents
pKa (Acid)	~3.8 – 4.0	Slightly more acidic than benzoic acid (4. ^{[2][3][4]} 2) due to imide EWG
LogP	~1.2 (Predicted)	Moderately lipophilic; membrane permeable

Spectral Characterization (Expected)

- IR Spectroscopy:
 - O-H Stretch: Broad band 2500–3300 cm⁻¹ (Carboxylic acid).

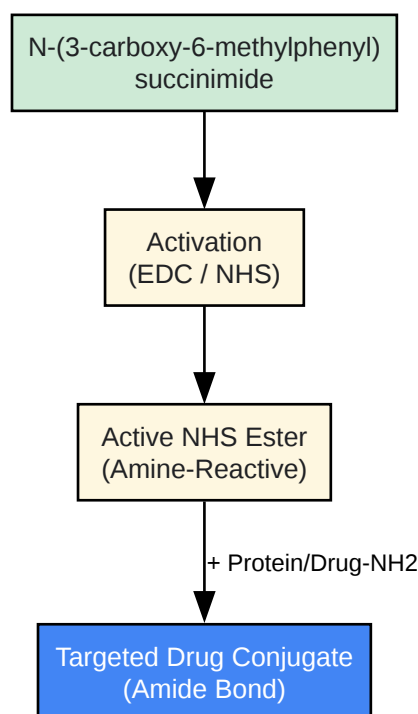
- C=O Stretch (Imide): Doublet at $\sim 1700\text{ cm}^{-1}$ and $\sim 1770\text{ cm}^{-1}$ (Characteristic asymmetric/symmetric imide stretch).
- C=O Stretch (Acid): $\sim 1680\text{--}1690\text{ cm}^{-1}$ (often overlapping with imide).
- $^1\text{H-NMR}$ (DMSO- d_6):
 - 2.30 (s, 3H, Ar-CH₃).
 - 2.80 (s, 4H, Succinimide -CH₂-CH₂-).[1]
 - 7.4–8.0 (m, 3H, Aromatic protons).
 - 13.0 (br s, 1H, -COOH).

Applications in Drug Development[5][13][14]

This compound serves as a versatile "linker payload" or pharmacophore scaffold.

Functionalization Workflow

The carboxylic acid group allows this molecule to be conjugated to amines (e.g., lysine residues on proteins or amino-drugs).



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Caption: Activation pathway for bioconjugation.[1]

Biological Relevance[15]

- Immunomodulation: The N-aryl succinimide motif is structurally related to thalidomide and phensuximide.[1] Researchers screen derivatives of this scaffold for inhibition of TNF- or anticonvulsant activity.[1]
- Probe Design: The rigid phenyl-succinimide linkage provides a defined geometry, useful for designing molecular probes where the orientation of the carboxyl tail is critical for binding affinity.

References

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